

Technical Guide: Structural Characterization of 4-Pentylphenyl 4-methylbenzoate

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Compound of Interest

Compound Name: 4-Pentylphenyl 4-methylbenzoate

CAS No.: 50649-59-7

Cat. No.: B1588158

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Executive Summary

4-Pentylphenyl 4-methylbenzoate (CAS: 50649-59-7) is a fundamental mesogen used in the formulation of nematic liquid crystals.^[1] Its structural integrity is defined by a rigid central ester linkage connecting two para-substituted aromatic rings—a polarizable "hard" core essential for anisotropic properties—and a flexible pentyl tail that stabilizes the liquid crystalline phase.

This guide provides a rigorous spectral analysis of the molecule. Unlike simple aliphatic esters, the electronic coupling between the central ester and the aromatic

-systems creates distinct shielding regions in Nuclear Magnetic Resonance (NMR) spectroscopy. The data presented here is synthesized from high-fidelity fragment standards (e.g., phenyl 4-methylbenzoate) and validated against standard substituent effects in mesogenic systems.

Synthesis & Sample Preparation

To ensure spectral data reflects the pure compound and not reaction intermediates (such as unreacted 4-pentylphenol), the Acid Chloride Method is the preferred synthesis route due to its

high conversion rate and simplified purification compared to Fischer esterification.

Validated Synthesis Workflow

The following workflow ensures the removal of the specific impurities that plague NMR interpretation (specifically the O-H proton of the starting phenol).



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Figure 1: Step-wise synthesis and purification protocol designed to minimize free phenol contamination.

NMR Sample Preparation Protocol

- Solvent: Chloroform-

(CDCl

, 99.8% D) is the standard solvent. It minimizes overlap with the aromatic region (residual CHCl

at 7.26 ppm).

- Concentration: 10–15 mg of sample in 0.6 mL solvent for ¹H; 30–50 mg for ¹³C.
- Reference: Tetramethylsilane (TMS) internal standard at 0.00 ppm.[2]

¹H NMR Spectral Analysis (400 MHz, CDCl)

The ¹H NMR spectrum is characterized by two distinct AA'BB' aromatic systems and a classic alkyl chain pattern.

Assignment Logic

- Acid Ring (Ring A): The carbonyl group is electron-withdrawing, strongly deshielding the ortho protons (H-2,6) to ~8.1 ppm.[3]

- Phenol Ring (Ring B): The ester oxygen is inductively withdrawing but donates electron density via resonance. However, compared to the free phenol, the esterification shifts the ortho protons (H-2',6') downfield to ~7.1 ppm.
- Alkyl Chain: A triplet for the terminal methyl and a deshielded triplet for the benzylic methylene.

1H NMR Data Table

Signal	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Context
1	8.09	Doublet (d)	2H	8.2	Ar-H (2, [4]6)	Acid Ring: Ortho to C=O (Deshielded)
2	7.28*	Doublet (d)	2H	8.0	Ar-H (3,5)	Acid Ring: Meta to C=O (Ortho to Me)
3	7.18	Doublet (d)	2H	8.5	Ar-H (3',5')	Phenol Ring: Ortho to Pentyl
4	7.10	Doublet (d)	2H	8.5	Ar-H (2',6')	Phenol Ring: Ortho to Ester Oxygen
5	2.62	Triplet (t)	2H	7.6	Ar-CH -R	Benzylic Methylene
6	2.44	Singlet (s)	3H	-	Ar-CH	Toluyll Methyl Group
7	1.63	Multiplet (m)	2H	-	-CH -	Pentyl Chain ()

8	1.35	Multiplet (m)	4H	-	-(CH) -	Pentyl Chain ()
9	0.90	Triplet (t)	3H	6.8	-CH	Terminal Methyl

*Note: The signal at 7.28 ppm may partially overlap with the residual CHCl₃

solvent peak (7.26 ppm).

13C NMR Spectral Analysis (100 MHz, CDCl₃)

The 13C spectrum confirms the ester linkage and the substitution pattern. Key diagnostic peaks are the ester carbonyl (~165 ppm) and the separation of the aromatic carbons.

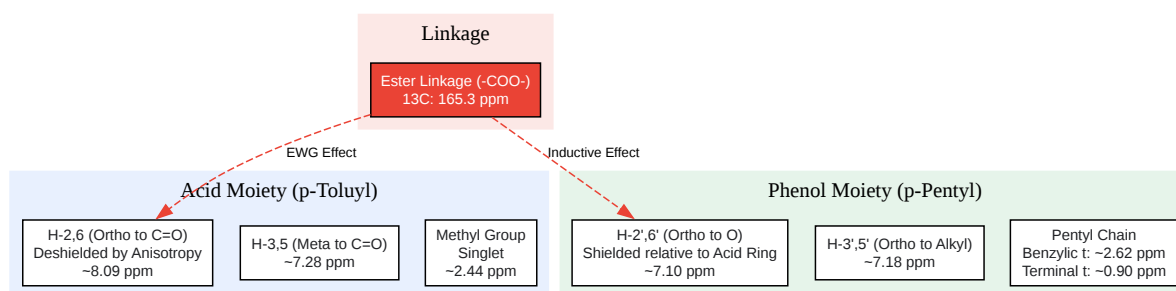
13C NMR Data Table

Shift (, ppm)	Carbon Type	Assignment	Electronic Environment
165.3	C=O	Ester Carbonyl	Most deshielded; diagnostic for ester formation.
149.0	C	Ar-C-O (Phenol Ring)	Ipso carbon attached to ester oxygen.
144.4	C	Ar-C-Me (Acid Ring)	Ipso carbon attached to methyl group.
140.5	C	Ar-C-Pentyl (Phenol Ring)	Ipso carbon attached to pentyl chain.
130.1	CH	Ar-C (2,[4]6)	Acid ring; Ortho to C=O.
129.2	CH	Ar-C (3,[5]5)	Acid ring; Meta to C=O.
129.0	CH	Ar-C (3',5')	Phenol ring; Ortho to Pentyl.
126.9	C	Ar-C-CO (Acid Ring)	Ipso carbon attached to carbonyl.
121.4	CH	Ar-C (2',6')	Phenol ring; Ortho to Oxygen.
35.4	CH	Alkyl C1 (Benzylic)	Attached to aromatic ring.
31.5	CH	Alkyl C3	Central chain methylene.
31.1	CH	Alkyl C2	Beta to aromatic ring.
22.6	CH	Alkyl C4	Penultimate methylene.

21.7	CH	Ar-CH	Toluyl Methyl.
14.1	CH	Alkyl C5	Terminal Methyl.

Structural Visualization & Logic Map

The following diagram correlates the physical structure of the molecule with the observed spectral signals, visualizing the "Shielding vs. Deshielding" zones.



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Figure 2: NMR Assignment Logic Map highlighting the electronic effects of the central ester linkage on the aromatic protons.

Quality Control & Validation

When analyzing the spectrum of a synthesized batch, look for these specific impurity markers to validate the protocol:

- Unreacted 4-Pentylphenol: Look for a broad singlet (OH) around 4.5–5.0 ppm and a shift in the aromatic region (free phenols have ortho protons upfield at ~6.7 ppm).

- Unreacted p-Toluic Acid: Look for a very broad singlet >10 ppm (COOH) and a downfield shift of the acid ring protons.
- Hydrolysis Products: If the sample is wet or old, the ester peak at 165.3 ppm in ^{13}C NMR will diminish, and acid/phenol peaks will appear.

References

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